

# A Comprehensive Guide to the Proper Disposal of 1,3,5-Adamantanetriol

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## Compound of Interest

Compound Name: 1,3,5-Adamantanetriol

Cat. No.: B1366330

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This guide provides essential safety and logistical information for the proper handling and disposal of **1,3,5-Adamantanetriol**. As a stable, polycyclic alcohol frequently used as a building block in pharmaceutical and materials science research, understanding its properties is key to establishing a safe and compliant disposal workflow.[\[1\]](#)[\[2\]](#) This document is designed to equip researchers, scientists, and drug development professionals with the technical knowledge and procedural guidance necessary for responsible laboratory waste management.

## Chemical Profile and Hazard Assessment

**1,3,5-Adamantanetriol** is a tricyclic hydrocarbon with three hydroxyl groups, giving it a unique rigid and symmetrical structure.[\[1\]](#) Its stability and the reactivity of its hydroxyl groups make it a versatile intermediate in organic synthesis.[\[3\]](#) A thorough understanding of its chemical and physical properties is the foundation for a sound disposal plan.

Table 1: Physicochemical Properties of **1,3,5-Adamantanetriol**

Property	Value	Source
CAS Number	99181-50-7	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>3</sub>	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	184.23 g/mol	<a href="#">[5]</a>
Appearance	Solid	<a href="#">[3]</a>
Boiling Point	339.7 ± 37.0 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	168.7 ± 21.1 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Density	1.6 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[4]</a>
LogP	-0.90	<a href="#">[4]</a>

Hazard Evaluation: Based on available Safety Data Sheets (SDS) and chemical databases, **1,3,5-Adamantanetriol** is not broadly classified as a hazardous substance under most transport regulations.[\[6\]](#) However, some suppliers indicate potential for skin, eye, and respiratory irritation (GHS07 warning).[\[1\]](#) It is crucial to consult the specific SDS provided by the manufacturer of your material. The parent compound, adamantane, has been noted as potentially harmful to aquatic life, which warrants caution against direct environmental release.[\[6\]](#)

The primary principle of laboratory waste management is that the generator of the waste is responsible for its proper characterization and disposal.[\[7\]](#) While **1,3,5-Adamantanetriol** itself may not meet the criteria for a characteristic hazardous waste under the Resource Conservation and Recovery Act (RCRA) — ignitability, corrosivity, reactivity, or toxicity — this status can change if it is mixed with other hazardous substances.[\[8\]](#)[\[9\]](#)

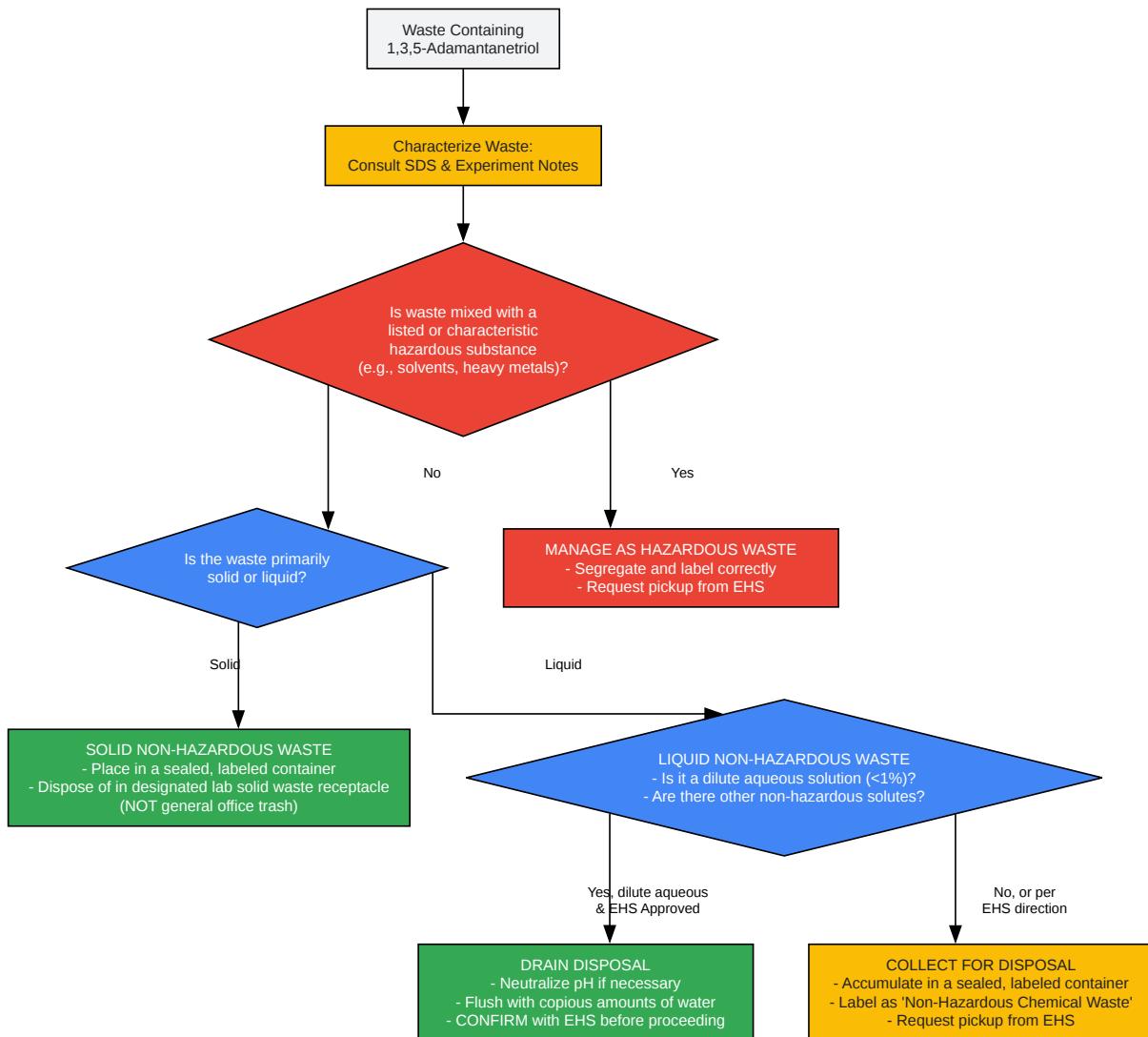
## Regulatory Framework: A Generator's Responsibility

In the United States, the Environmental Protection Agency (EPA) governs waste disposal under RCRA.[\[10\]](#)[\[11\]](#) This legislation creates a "cradle-to-grave" framework for managing hazardous waste.[\[7\]](#) The first and most critical step for any researcher is to determine if their waste is hazardous.[\[9\]](#)

This guide operates on the general assessment that pure, uncontaminated **1,3,5-Adamantanetriol** is a non-hazardous waste. However, this must be verified against your institution's policies and local regulations. Always consult your organization's Environmental Health & Safety (EHS) department for final determination and guidance.

## Disposal Decision Workflow

The following workflow provides a logical pathway for determining the appropriate disposal route for waste containing **1,3,5-Adamantanetriol**. The process emphasizes a hierarchy of controls: characterization, segregation, and finally, disposal.



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Caption: Decision workflow for the disposal of **1,3,5-Adamantanetriol** waste.

## Step-by-Step Disposal Protocols

The following protocols are based on the outcome of the decision workflow. Personal Protective Equipment (PPE), including safety glasses, a lab coat, and nitrile gloves, should be worn at all times.

### Protocol A: Disposal of Uncontaminated, Solid **1,3,5-Adamantanetriol**

This procedure applies to expired reagents, unused pure material, or solid synthesis byproducts determined to be non-hazardous.

- Segregation: Ensure the solid waste is not mixed with any hazardous materials.
- Containment: Place the solid **1,3,5-Adamantanetriol** into a durable, sealable container (e.g., a wide-mouth plastic jar with a screw cap).
- Labeling: Clearly label the container with "Non-Hazardous Solid Waste" and list the contents ("**1,3,5-Adamantanetriol**").
- Disposal: Dispose of the sealed container in the designated receptacle for non-hazardous solid laboratory waste. Do not place it in common laboratory trash cans that are handled by custodial staff.[\[12\]](#) Some institutions may require this waste to be placed directly into an outside dumpster.[\[12\]](#)

### Protocol B: Disposal of Contaminated **1,3,5-Adamantanetriol** Waste

This procedure applies to any waste stream where **1,3,5-Adamantanetriol** has been mixed with a substance that is a listed or characteristic hazardous waste (e.g., halogenated solvents, heavy metal reagents).

- Characterization: The waste must be managed according to the most hazardous component in the mixture.
- Containment: Collect the waste in a chemically compatible container with a secure lid.[\[13\]](#) Do not mix incompatible waste streams.

- Labeling: Affix a "Hazardous Waste" label to the container. Fill out all required information, including the full chemical names and approximate percentages of all constituents.
- Accumulation: Store the container in a designated satellite accumulation area.
- Pickup: Arrange for disposal through your institution's EHS department by submitting a chemical waste pickup request.[13]

## Protocol C: Disposal of Empty Containers

Properly cleaned containers can often be disposed of as regular waste or recycled.

- Decontamination: To be considered "RCRA empty," the container must have no remaining free-standing liquid.[12] Triple-rinse the container with a suitable solvent (e.g., water or ethanol). The rinsate must be collected and disposed of as chemical waste (follow Protocol A or B depending on the solvent used).[13]
- Defacing: Completely remove or deface the original chemical label to prevent confusion.[12] [13]
- Disposal: Once clean and defaced, the container can typically be placed in the appropriate recycling bin (e.g., glass waste box) or regular trash.[13]

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